

# (2-Chlorobenzyl)phosphonic acid chemical properties

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## Compound of Interest

Compound Name: 2-Chlorobenzyl)phosphonic acid

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## Introduction

**(2-Chlorobenzyl)phosphonic acid** is an organophosphorus compound featuring a phosphonic acid group attached to a 2-chlorobenzyl substituent. The unique chemical architecture of this molecule, combining the reactivity of the phosphonic acid moiety with the steric and electronic influences of the chlorinated aromatic ring, makes it a compound of significant interest in medicinal chemistry and materials science. Phosphonic acids, in general, are recognized for their ability to act as mimics of phosphates, carboxylates, and transition state intermediates in biological systems.<sup>[1]</sup> This property has led to their successful application in the development of a range of therapeutic agents, including antiviral, antibacterial, and anti-osteoporotic drugs. <sup>[1]</sup> The presence of the 2-chloro-substituted benzyl group can further modulate the biological activity and pharmacokinetic properties of the parent phosphonic acid.

This guide provides a comprehensive overview of the core chemical properties of **(2-Chlorobenzyl)phosphonic acid**, offering insights into its structure, synthesis, reactivity, and potential applications, with a particular focus on its relevance to drug discovery and development.

# Molecular Structure and Physicochemical Properties

A thorough understanding of the physicochemical properties of **(2-Chlorobenzyl)phosphonic acid** is fundamental to its application in research and development. These properties dictate its solubility, stability, and interactions with biological systems.

Caption: 2D structure of **(2-Chlorobenzyl)phosphonic acid**.

Table 1: Physicochemical Properties of **(2-Chlorobenzyl)phosphonic acid**

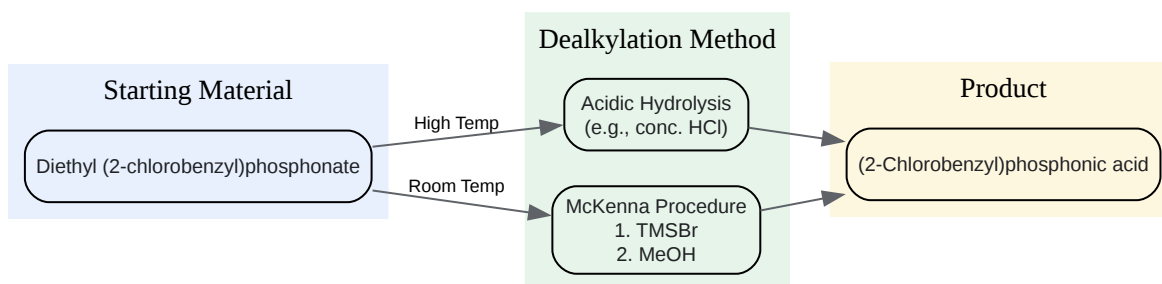
Property	Value	Source
CAS Number	13249-95-1	[2]
Molecular Formula	C7H8ClO3P	[2]
Molecular Weight	206.56 g/mol	[2]
Melting Point	183 °C	[2]
Boiling Point	407.6±47.0 °C (Predicted)	[2]
Density	1.509±0.06 g/cm <sup>3</sup> (Predicted)	[2]
pKa	2.05±0.10 (Predicted, first dissociation)	[2]

The phosphonic acid group is characterized by a phosphorus atom bonded to three oxygen atoms (two hydroxyl groups and one P=O double bond) and one carbon atom.[3][4] This functional group is known for its coordination and supramolecular properties.[3][4] The acidity of phosphonic acids is a key characteristic, with the first pKa typically ranging from 1.1 to 2.3 and the second from 5.3 to 7.2.[5] This diprotic nature allows for the formation of various salts and complexes.

## Synthesis and Reactivity

The synthesis of **(2-Chlorobenzyl)phosphonic acid** typically involves the creation of a phosphorus-carbon bond. A common precursor is diethyl (2-chlorobenzyl)phosphonate.[6] The

phosphonic acid can be obtained from its diethyl ester through dealkylation. Two of the most effective methods for this transformation are acidic hydrolysis using concentrated hydrochloric acid or the McKenna procedure, which involves a two-step reaction with bromotrimethylsilane followed by methanolysis.<sup>[3][4]</sup> The McKenna reaction is often preferred due to its mild reaction conditions, typically proceeding at room temperature in a non-protic solvent such as dichloromethane, acetonitrile, or chloroform.<sup>[4]</sup>



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Caption: Logical relationships in drug development.

## Safety and Handling

Phosphonic acids are generally considered to be corrosive materials. <sup>[7]</sup>More concentrated solutions can cause tissue damage. <sup>[7]</sup>While specific toxicity data for **(2-Chlorobenzyl)phosphonic acid** is not readily available, related compounds like (2-chloroethyl)phosphonic acid are harmful if swallowed or inhaled, and toxic in contact with skin, causing severe skin burns and eye damage. <sup>[8][9]</sup>Therefore, appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

## Conclusion

**(2-Chlorobenzyl)phosphonic acid** is a versatile molecule with significant potential in various fields, particularly in drug discovery. Its unique combination of a phosphonic acid group and a chlorinated aromatic ring provides a foundation for the design of novel therapeutic agents. A comprehensive understanding of its chemical properties, synthesis, and reactivity is crucial for

unlocking its full potential. Further research into the biological activities of this compound and its derivatives is warranted.

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